

# 8-Bromooctanoic acid melting point 35-39 °C

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: 8-Bromooctanoic acid

CAS No.: 17696-11-6

Cat. No.: S666759

Get Quote

## Physical and Chemical Properties

The table below summarizes key technical data for **8-Bromooctanoic acid**.

Property	Value / Description
CAS Registry Number	17696-11-6 [1] [2]
Molecular Formula	$C_8H_{15}BrO_2$ [1] [3]
Molecular Weight	223.11 g/mol [1] [3]
Melting Point	35-39 °C [1]; 35-37 °C (lit.) [4] [2]
Boiling Point	150 °C/2 mmHg [1]; 147-150 °C/2 mmHg (lit.) [2]
Appearance	White to orange to green powder or lump [1]; off-white powder [4]
Purity	>97.0% (T) [1]
Storage	Refrigerated (0-10°C) [1]; Sealed in dry, room temperature [2]

## Key Experimental Protocols

**8-Bromooctanoic acid** is commonly used to synthesize key intermediates. One notable application is the synthesis of **oxonan-2-one**, a 9-membered lactone, which can be challenging to prepare by other methods.

## Synthesis of Oxonan-2-one from 8-Bromooctanoic Acid [5]

This protocol offers an efficient alternative to traditional Baeyer-Villiger oxidation, which can require long reaction times and present purification difficulties.

- **Reaction Setup:** **8-Bromooctanoic acid** is treated with **tetra-n-butylammonium fluoride trihydrate (TBAF·3H<sub>2</sub>O)** in **tert-butanol**.
- **Reaction Conditions:** The mixture is heated at **70 °C overnight**.
- **Work-up and Isolation:** The lactone product is isolated using standard column chromatography to remove trace amounts of side products like 8-fluorooctanoic acid.
- **Yield:** This method provides oxonan-2-one in **70% yield** [5].

## Safety and Handling Information

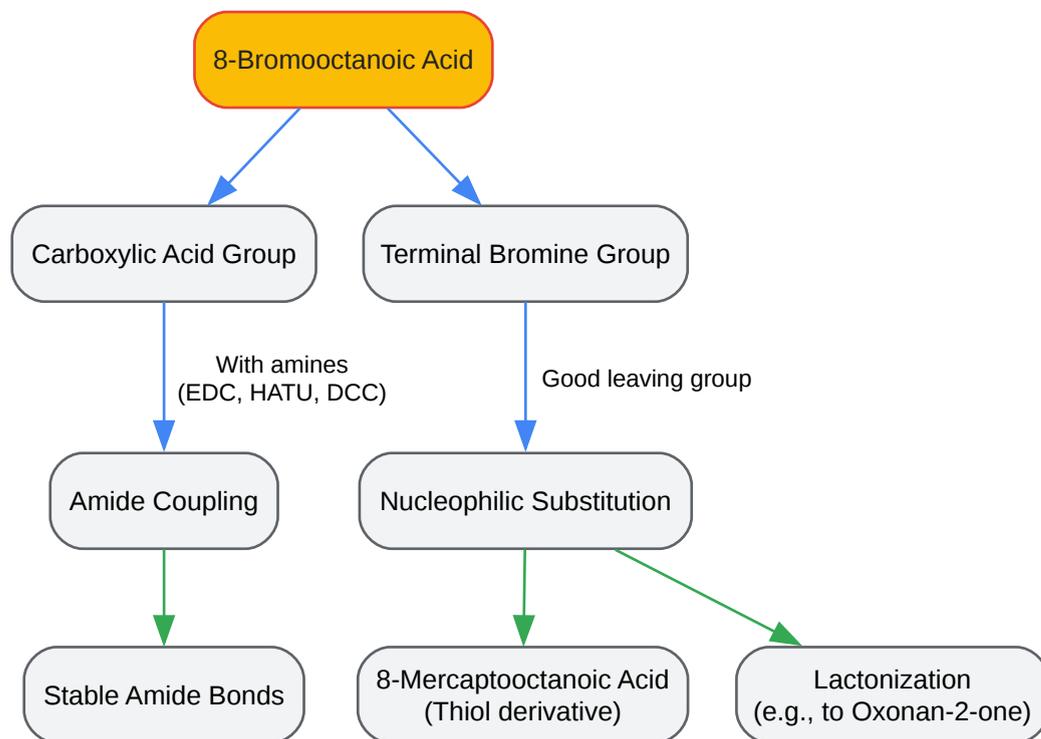
**8-Bromooctanoic acid** is corrosive and requires careful handling.

- **Hazard Statements:** **H314** - Causes severe skin burns and eye damage [1] [2].
- **Precautionary Measures:** Wear protective gloves, eye protection, and face protection. Use in a well-ventilated area and avoid breathing its dust [1].
- **Storage:** Store in a cool, dry, and well-sealed container, away from strong oxidizing agents and strong bases [2] [6].

## Reactivity and Functionalization Pathways

The carboxylic acid and terminal bromine groups enable diverse chemical transformations, making **8-Bromooctanoic acid** a flexible building block. The diagram below outlines its core reactivity and common pathways for functionalization.

## 8-Bromooctanoic Acid Core Reactivity and Applications



[Click to download full resolution via product page](#)

## Key Information for Professionals

**8-Bromooctanoic acid** is a valuable intermediate in organic synthesis. Its well-characterized physical properties, clear safety profile, and utility in efficient synthetic protocols like lactone formation make it a reliable choice for research and development, particularly in constructing complex molecules for pharmaceutical applications.

### Need Custom Synthesis?

Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).

## References

1. - 8 17696-11-6 | Tokyo Chemical Industry UK Ltd. Bromooctanoic Acid [tcichemicals.com]

2. - 8 | 17696-11-6 Bromooctanoic acid [chemicalbook.com]
3. - 8 (17696-11-6) 1H Bromooctanoic spectrum acid NMR [chemicalbook.com]
4. - 8 supplier | CasNO.17696-11-6 Bromooctanoic acid [lookchem.com]
5. Three-component reductive alkylation of... [pmc.ncbi.nlm.nih.gov]
6. - 8 , 95% | Fisher Scientific Bromooctanoic acid [fishersci.ca]

To cite this document: Smolecule. [8-Bromooctanoic acid melting point 35-39 °C]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b666759#8-bromooctanoic-acid-melting-point-35-39-c>]

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)